

Allylescaline Hydrochloride: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Allylescaline hydrochloride

Cat. No.: B591799

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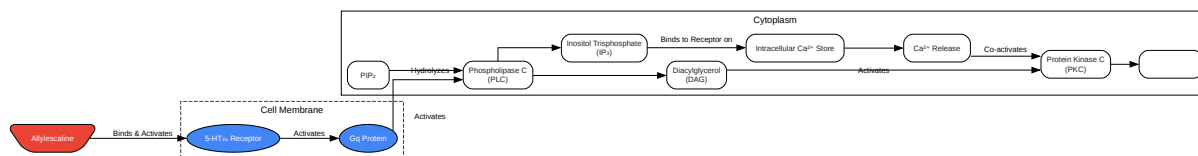
For Researchers, Scientists, and Drug Development Professionals

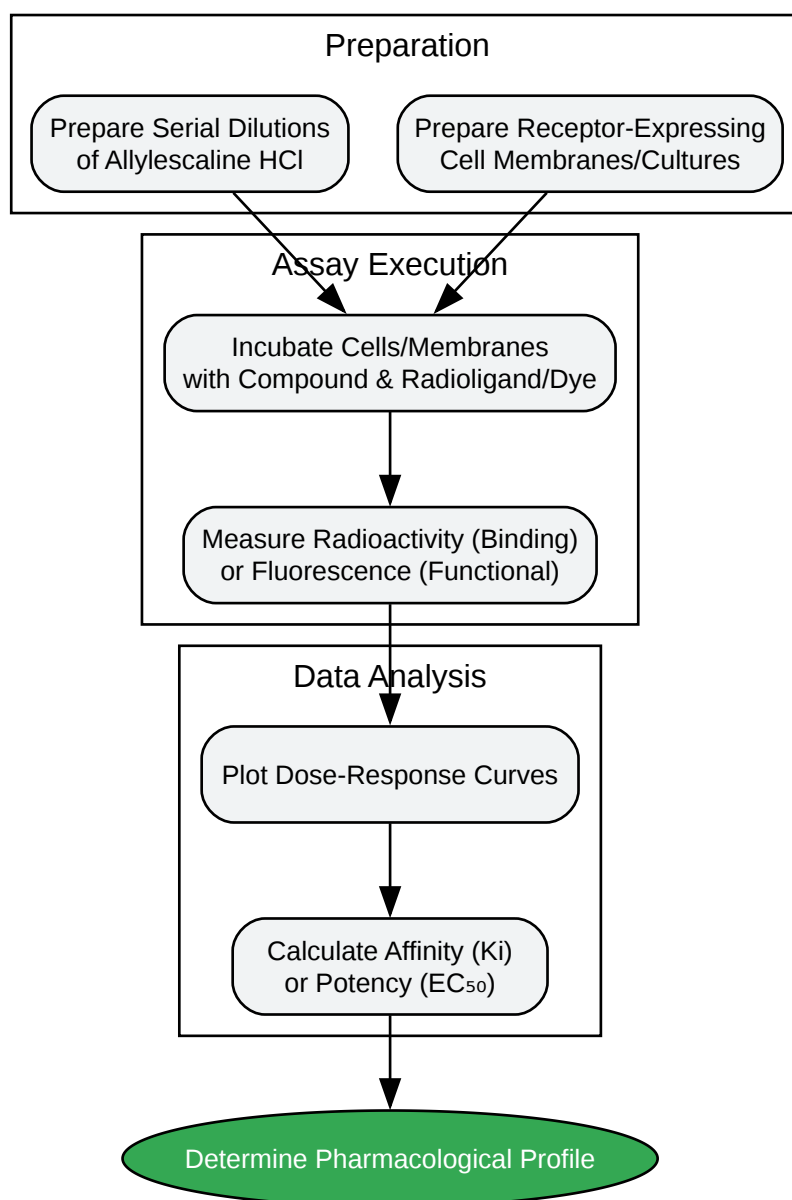
This document provides an in-depth technical guide to **Allylescaline hydrochloride**, a psychedelic phenethylamine. It covers its chemical structure, physicochemical properties, pharmacology, and relevant experimental methodologies. This information is intended for research, scientific, and drug development applications only and is not for human or veterinary use.^{[1][2][3][4]}

Core Chemical and Physical Properties

Allylescaline, or 4-allyloxy-3,5-dimethoxyphenethylamine, is a synthetic derivative of mescaline.^{[5][6]} The hydrochloride salt form enhances its stability and solubility for research purposes.

Chemical Structure





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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]

- 2. caymanchem.com [caymanchem.com]
- 3. lsresearchchemclub.com [lsresearchchemclub.com]
- 4. calpaclab.com [calpaclab.com]
- 5. Allylescaline - Wikipedia [en.wikipedia.org]
- 6. grokipedia.com [grokipedia.com]
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